

An In-depth Technical Guide on the Industrial Applications of 1,2-Dibromoethylene

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Compound of Interest

Compound Name: 1,2-Dibromoethylene

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Introduction

1,2-Dibromoethylene (DBE), also known as 1,2-dibromoethene, is a halogenated alkene with the chemical formula $C_2H_2Br_2$. It exists as two geometric isomers: cis (Z) and trans (E). Both isomers are colorless liquids at room temperature and have found utility as versatile building blocks in organic synthesis.^{[1][2]} While historically used in applications such as a fumigant, its modern industrial relevance, particularly for the pharmaceutical and materials science sectors, lies in its ability to participate in a variety of cross-coupling reactions to form more complex molecules.^{[2][3]} This guide provides a comprehensive overview of the potential industrial applications of **1,2-dibromoethylene**, with a focus on its role in the synthesis of valuable organic compounds.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of the cis and trans isomers of **1,2-dibromoethylene** is crucial for their effective use in industrial processes. The key properties are summarized in the tables below.

Table 1: General and Isomer-Specific Properties of 1,2-Dibromoethylene

Property	Value	Isomer	Reference(s)
Molecular Formula	C ₂ H ₂ Br ₂	Both	[4]
Molecular Weight	185.85 g/mol	Both	[4]
Appearance	Colorless liquid	Both	[1][5]
CAS Number	540-49-8 (mixture)	Mixture	[4]
590-11-4	(Z)-isomer	[2]	
590-12-5	(E)-isomer	[2]	

Table 2: Physical Properties of (E)- and (Z)-1,2-Dibromoethylene

Property	(E)-1,2-Dibromoethylene	(Z)-1,2-Dibromoethylene	Reference(s)
Density	2.229 g/mL	2.285 g/mL	[1][6]
Boiling Point	108 °C	112 °C	[1][6]
Melting Point	-7 °C	-53 °C	[1][6]
Refractive Index	1.544	1.543	[1][6]
Dipole Moment	0.00 D	1.22 D	[1][6]

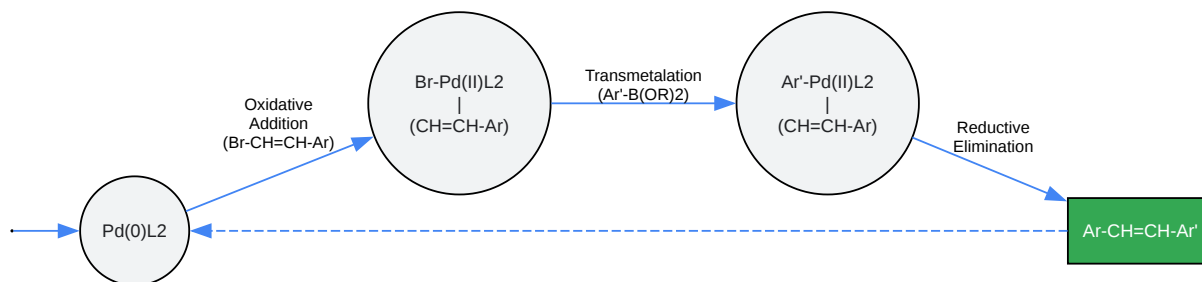
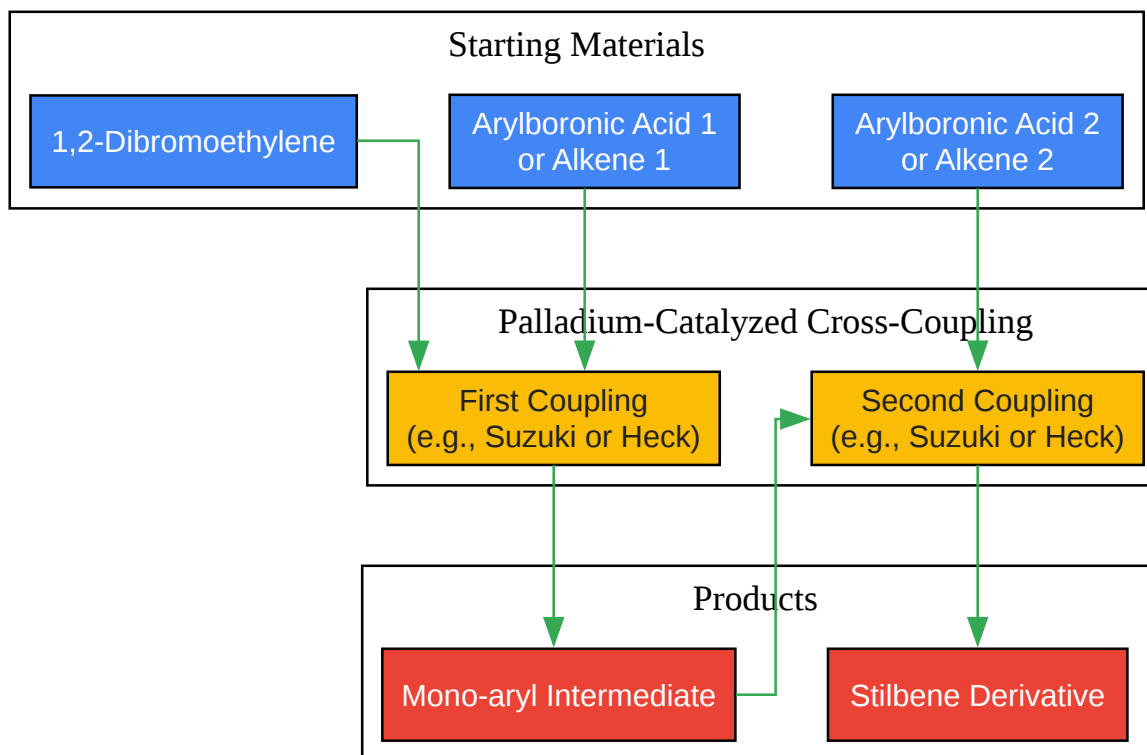
Core Industrial Application: A Precursor in Organic Synthesis

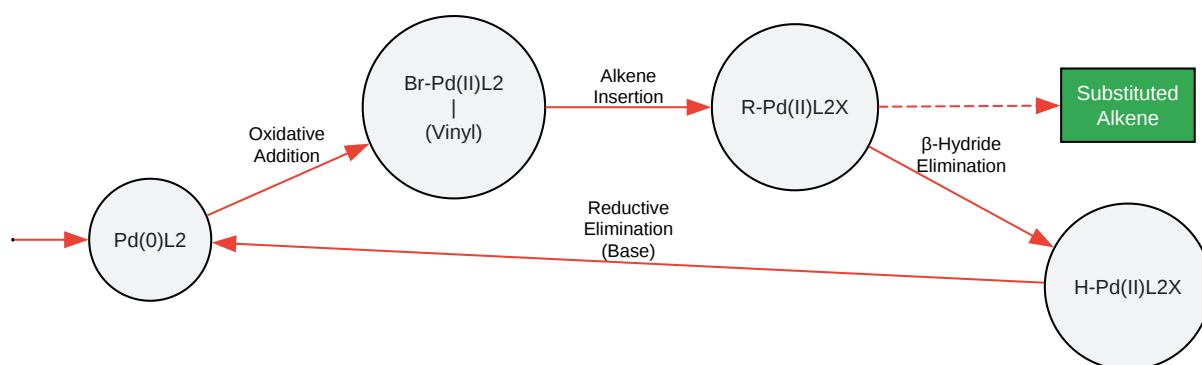
The primary industrial application of **1,2-dibromoethylene** is as a versatile C2 building block in organic synthesis, particularly in the construction of stilbenes, enediynes, and other complex unsaturated systems. Its two bromine atoms can be sequentially or simultaneously substituted through various palladium-catalyzed cross-coupling reactions, offering a high degree of control over the final product's stereochemistry and substitution pattern.

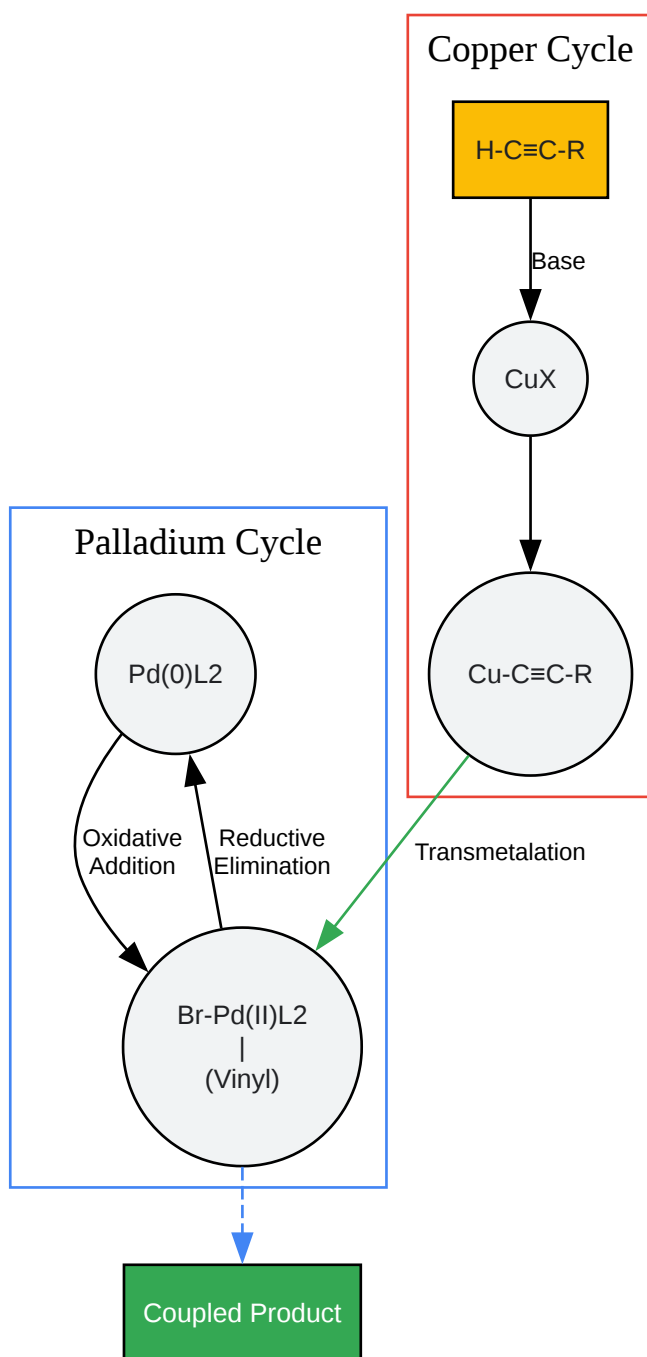
Synthesis of Stilbene Derivatives

Stilbenes (1,2-diphenylethenes) and their derivatives are a class of compounds with a wide range of biological activities, including anticancer, antioxidant, and anti-inflammatory properties. [1] Natural products like resveratrol and combretastatin A-4, both of which have been extensively studied in drug development, feature a stilbene core. **1,2-Dibromoethylene** serves as a key starting material for the synthesis of these and other stilbene analogs through Suzuki-Miyaura and Heck coupling reactions.

The general strategy involves the sequential coupling of two aryl groups to the **1,2-dibromoethylene** core. This allows for the synthesis of both symmetrical and unsymmetrical stilbenes.







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